

(Rac)-Tris-NTA: A Comprehensive Technical Guide to Synthesis and Functionalization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Tris-NTA

Cat. No.: B11934737

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and functionalization of (Rac)-Tris-Nitrilotriacetic Acid (Tris-NTA), a versatile chelating agent with significant applications in life sciences and drug development. This document details the core synthesis of the Tris-NTA scaffold, explores various functionalization methodologies for tailored applications, presents key quantitative data in a structured format, and provides detailed experimental protocols for core techniques.

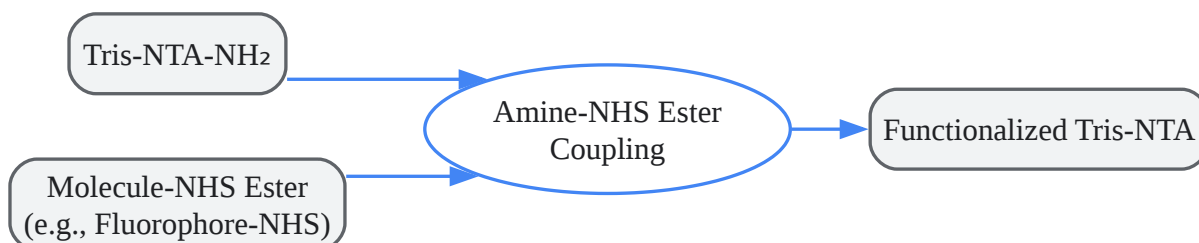
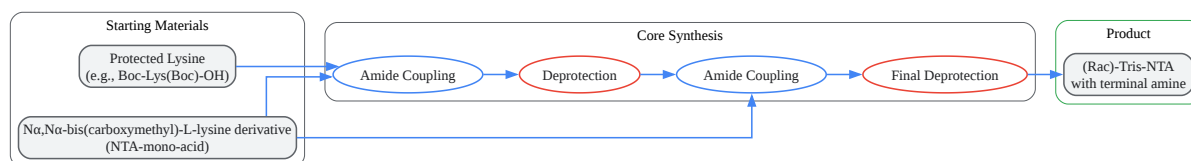
Introduction to Tris-NTA

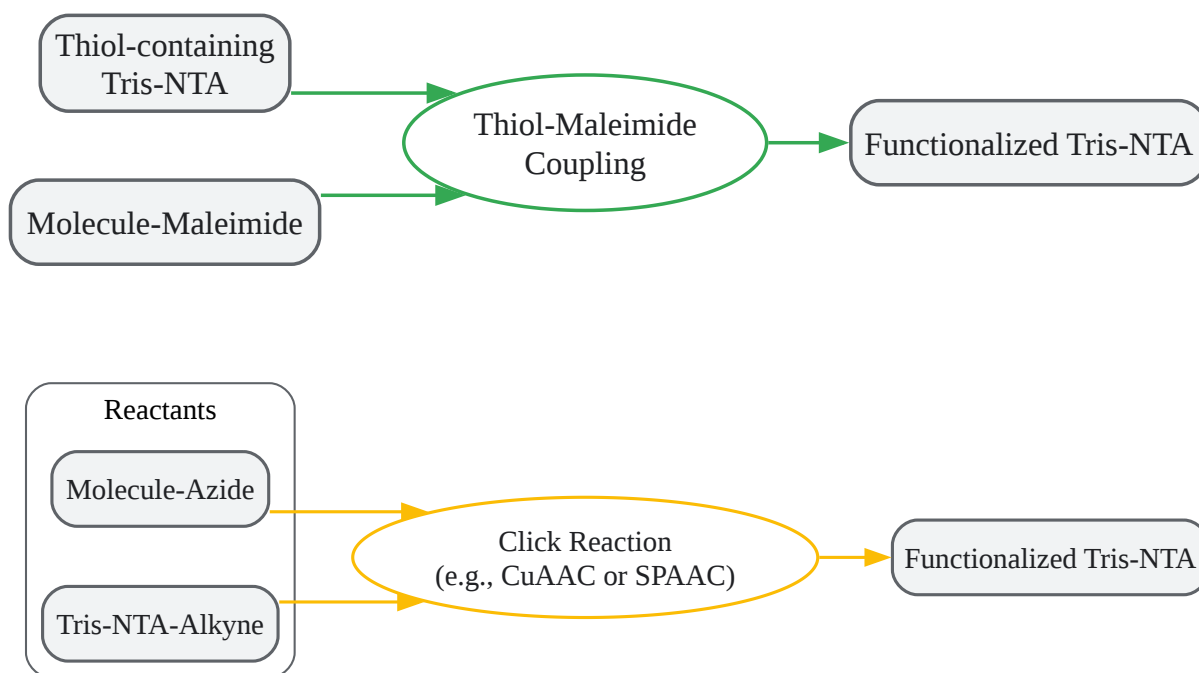
(Rac)-Tris-NTA is a multivalent chelating ligand designed for the high-affinity capture of polyhistidine-tagged (His-tagged) proteins and other molecules. Its structure, featuring three nitrilotriacetic acid (NTA) moieties, allows for a stable, multivalent interaction with the imidazole side chains of consecutive histidine residues in a His-tag, coordinated through a metal ion, typically Nickel (Ni^{2+}) or Cobalt (Co^{2+}). This interaction is significantly stronger and more stable than that achieved with monovalent NTA, making Tris-NTA an invaluable tool for protein purification, immobilization, detection, and targeted drug delivery.^{[1][2][3][4]} The enhanced affinity, with dissociation constants (K_d) often in the nanomolar range, provides a robust and reversible binding platform suitable for a wide array of biochemical and therapeutic applications.^[5]

Synthesis of the (Rac)-Tris-NTA Core

The synthesis of the Tris-NTA core scaffold is typically achieved through a convergent strategy, often utilizing a central branching molecule like lysine to assemble the three NTA arms. A common and facile method involves the use of protected lysine derivatives to build the dendritic structure.

A generalized synthetic workflow for creating a Tris-NTA core with a free amine or carboxylic acid for further functionalization is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tris-Nitrilotriacetic Acids of Sub-nanomolar Affinity Toward Hexahistidine Tagged Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biotechrabbit.com [biotechrabbit.com]
- 3. biotechrabbit | Tris-NTA Amine - His-tag Protein Binding - Protein Research - Products | leap and lead [biotechrabbit.com]
- 4. bio-rad.com [bio-rad.com]
- 5. Facile synthesis of multivalent nitrilotriacetic acid (NTA) and NTA conjugates for analytical and drug delivery applications - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [(Rac)-Tris-NTA: A Comprehensive Technical Guide to Synthesis and Functionalization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934737#rac-tris-nta-synthesis-and-functionalization-methods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com